

# Iodoethane-1,1-d2: A Comprehensive Material Safety Data Guide for Researchers

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## Compound of Interest

Compound Name: Iodoethane-1,1-d2

Cat. No.: B1601439

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides critical safety information, experimental protocols, and metabolic pathway insights for **Iodoethane-1,1-d2**. This document summarizes key data from material safety data sheets (MSDS) and toxicological studies to ensure safe handling and informed use in a laboratory setting. While specific toxicological data for the deuterated form is limited, this guide incorporates extensive information from its non-deuterated analogue, iodoethane, providing a robust safety profile.

## Core Safety and Physical Data

**Iodoethane-1,1-d2** is a deuterated isotopologue of iodoethane. It is a colorless liquid that may turn yellow or reddish upon exposure to air and light. Due to its potential hazards, strict adherence to safety protocols is essential.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Iodoethane-1,1-d2**. Data for the non-deuterated analogue, iodoethane, is included for comparison where specific data for the deuterated compound is unavailable.

| Property          | Iodoethane-1,1-d2                 | Iodoethane (for comparison)   |
|-------------------|-----------------------------------|---|
| CAS Number        | 3652-82-2                         | 75-03-6   |
| Molecular Formula | CH <sub>3</sub> CD <sub>2</sub> I | C <sub>2</sub> H <sub>5</sub> I                                       |
| Molecular Weight  | 157.98 g/mol                      | 155.97 g/mol  |
| Appearance        | Colorless liquid                  | Colorless liquid, turns yellowish-red on exposure to light and air[1] |
| Boiling Point     | 69-73 °C (lit.)[2]                | 69 - 73 °C[3]   |
| Melting Point     | -108 °C (lit.)[2]                 | -108 °C[3]  |
| Density           | 1.974 g/mL at 25 °C[2]            | 1.936 g/cm <sup>3</sup> [3]   |
| Flash Point       | 72 °C (161.6 °F) - closed cup[2]  | 61 °C (141.8 °F)[3]   |
| Refractive Index  | n <sub>20/D</sub> 1.509 (lit.)[2] | Not specified   |
| Water Solubility  | Not specified                     | 0.4 g/100 mL at 20 °C[3]  |
| log Pow           | Not specified                     | 2.0   |

## Hazard Identification and GHS Classification

**Iodoethane-1,1-d2** is classified as a hazardous substance. The following table outlines its GHS hazard classifications and associated statements.

| Hazard Class  | Hazard Statement   |
|---|--|
| Acute Toxicity, Oral (Category 4)   | H302: Harmful if swallowed[2]  |
| Skin Irritation (Category 2)  | H315: Causes skin irritation[2]  |
| Skin Sensitization (Category 1)   | H317: May cause an allergic skin reaction[2]                                       |
| Serious Eye Irritation (Category 2)   | H319: Causes serious eye irritation[2]   |
| Respiratory Sensitization (Category 1)  | H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[2] |
| Specific target organ toxicity — single exposure (Category 3), Respiratory system | H335: May cause respiratory irritation[2]  |
| Germ cell mutagenicity (Category 2)   | H341: Suspected of causing genetic defects[2]                                      |
| Flammable liquids (Category 3)  | H226: Flammable liquid and vapor   |

Signal Word: Danger[2]

## Safe Handling and Emergency Protocols

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

### Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Storage and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames. Protect from light and moisture. Store at 2-8°C for long-term stability.<sup>[2]</sup>
- **Disposal:** Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the product to enter drains.

## First Aid Measures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Toxicological Information and Metabolic Pathways

The toxicological properties of iodoethane are of significant concern. While specific studies on the deuterated form are not readily available, the data for iodoethane provides a strong basis for risk assessment.

## Acute Toxicity

- **Oral:** The LD50 for oral administration in rats is 330 mg/kg for iodoethane.<sup>[4]</sup>

## Genotoxicity

- Iodoethane is suspected of causing genetic defects.<sup>[2]</sup> It has tested positive in the Ames test with *E. coli*.<sup>[4]</sup>

## Metabolic Pathway: Glutathione Conjugation

Iodoethane is metabolized in the body primarily through conjugation with glutathione (GSH), a critical detoxification pathway.[3][5] This process, catalyzed by glutathione S-transferases (GSTs), renders the xenobiotic more water-soluble, facilitating its excretion. The resulting glutathione conjugate is further processed through the mercapturic acid pathway, ultimately being excreted in the urine as a mercapturic acid derivative.[6]

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